

What is the chemical structure of cis-terpin hydrate

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Compound of Interest

Compound Name: Terpin

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An In-depth Technical Guide to cis-**Terpin** Hydrate

Introduction

cis-**Terpin** hydrate, a monocyclic terpene diol, is a well-known expectorant used to loosen mucus and alleviate congestion associated with respiratory conditions like bronchitis.[1][2] It is a hydrate of **terpin**, derived from sources such as turpentine oil, oregano, thyme, and eucalyptus.[1][2] This document provides a comprehensive overview of the chemical structure, properties, and synthesis of cis-**terpin** hydrate, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

cis-**Terpin** hydrate is the monohydrate of the cis-isomer of p-menthane-1,8-diol.[3][4] The core structure is a cyclohexane ring substituted with a methyl group at position 1 and a 2-hydroxypropan-2-yl group at position 4. In the cis isomer, the two hydroxyl groups are on the same side of the ring. The chemical formula for the hydrated form is $C_{10}H_{22}O_3$. [1][5][6]

Chemical Identifiers

- IUPAC Name: (1s,4s)-4-(2-hydroxypropan-2-yl)-1-methylcyclohexan-1-ol hydrate[2]
- CAS Number: 2451-01-6[1][2][3]

- Synonyms: **Terpin** monohydrate, cis-p-menthane-1,8-diol monohydrate, **Terpinol** hydrate[1][2][3][5]

The chemical structure of cis-**terpin** hydrate is depicted in the following diagram:

Caption: Chemical structure of cis-**terpin** hydrate.

Physicochemical Data

The quantitative properties of cis-**terpin** hydrate are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₂ O ₃	[1][5]
Molecular Weight	190.28 g/mol	[1][5][7]
Appearance	White crystalline solid, rhombic pyramids	[1][3]
Melting Point	116-117 °C	[3][5]
Boiling Point	258 °C (anhydrous form)	[3][5]
Solubility in Water	3.42 g/L at 25 °C	[5]
Solubility in Ethanol	38 mg/mL	[1]
Solubility in DMSO	60 mg/mL	[1]
CAS Number	2451-01-6	[1][3]

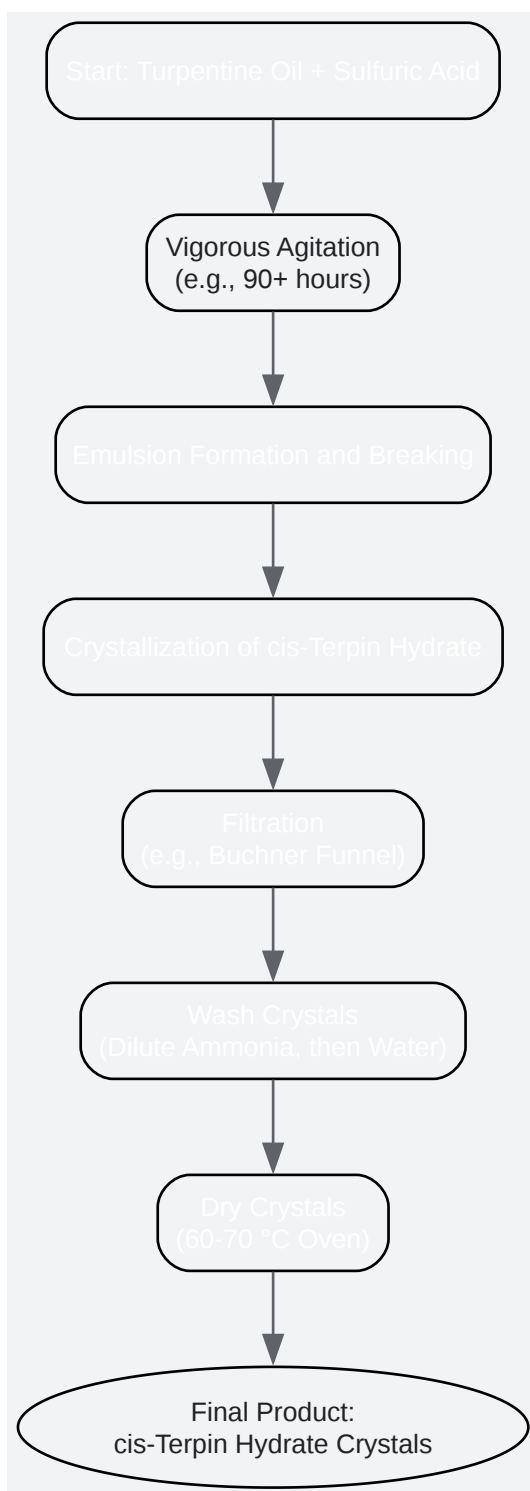
Experimental Protocols

The synthesis of cis-**terpin** hydrate can be achieved through the acid-catalyzed hydration of pinenes found in turpentine oil. Below are outlines of established experimental methodologies.

Protocol 1: Synthesis from Turpentine Oil using Sulfuric Acid

This method relies on the hydration of α -pinene and β -pinene, the main constituents of turpentine oil.[8][9]

Workflow Diagram:



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Caption: Synthesis workflow of cis-**terpin** hydrate from turpentine.

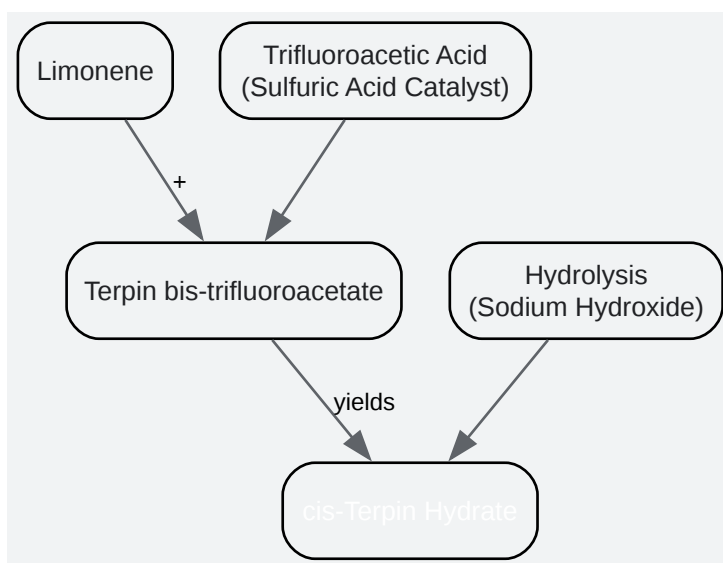
Methodology:

- Turpentine oil is mixed with a controlled amount of sulfuric acid.[8]
- The mixture is subjected to vigorous and prolonged agitation, which can extend for over ninety hours. This promotes the formation of an emulsion.[8]
- The reaction vessel is then left to stand, allowing the emulsion to break and the cis-**terpin** hydrate to crystallize out of the solution.[8]
- The crystalline product is separated from the reaction mixture via filtration, for instance, using a Buchner funnel under suction.[8]
- The collected crystals are washed sequentially with dilute ammonia to neutralize and remove residual acid, followed by washes with water to remove any remaining impurities.[8]
- The purified crystals are then dried in an oven at a temperature of 60-70 °C to yield the final product.[8]

Protocol 2: Two-Step Synthesis from Limonene

This alternative pathway synthesizes cis-**terpin** hydrate from limonene using trifluoroacetic acid.[9]

Signaling Pathway Diagram:



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Caption: Two-step synthesis pathway from limonene.

Methodology:

- Step 1: Formation of **Terpin** bis-trifluoroacetate: Limonene is reacted with trifluoroacetic acid in the presence of a sulfuric acid catalyst. This reaction yields **terpin** bis-trifluoroacetate.[9]
- Step 2: Hydrolysis: The resulting **terpin** bis-trifluoroacetate is then hydrolyzed using sodium hydroxide to produce p-menthane-1,8-diol monohydrate (cis-**terpin** hydrate).[9] This method has been reported to achieve a yield of 73%.[9]

Pharmacological Action

cis-**Terpin** hydrate functions as an expectorant by directly acting on the bronchial secretory cells.[2] It is believed to increase the volume of fluid in the respiratory tract, which helps to liquefy bronchial secretions and reduce mucus viscosity. This facilitates the removal of mucus, making coughs more productive.[2]

Conclusion

cis-**Terpin** hydrate is a well-characterized molecule with a long history of use in respiratory medicine. Its chemical structure is based on a p-menthane diol framework, and it can be reliably synthesized from readily available natural terpenes. The data and protocols presented

in this guide offer valuable technical information for professionals engaged in chemical research and drug development.

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